

Essential Safety and Logistical Guidance for Handling 4-Benzoylphenylboronic Acid

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Compound of Interest

Compound Name: **4-Benzoylphenylboronic acid**

Cat. No.: **B1277926**

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For researchers, scientists, and professionals in drug development, the safe and effective handling of chemical reagents is paramount. This document provides crucial safety protocols, operational procedures, and disposal plans for **4-Benzoylphenylboronic acid**, ensuring laboratory safety and regulatory compliance.

Quantitative Data Summary

The following table summarizes the key quantitative data for **4-Benzoylphenylboronic acid** (CAS No. 268218-94-6).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value
Molecular Formula	C ₁₃ H ₁₁ BO ₃ [3] [5]
Molecular Weight	226.04 g/mol [3] [5]
Melting Point	204-212 °C [2] [3] [4]
Density	1.25 g/cm ³ [2] [3] [4]
Flash Point	212.6 °C [2] [3]
Storage Temperature	2-8°C [3]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **4-Benzoylphenylboronic acid**. The following steps provide a clear guide for laboratory personnel.

Engineering Controls and Preparation

- Ventilation: All handling of **4-Benzoylphenylboronic acid** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[6]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.
- Work Area: The designated work area should be clean, uncluttered, and free of ignition sources.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure.[1]

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator.	Required when handling the solid compound to prevent the inhalation of dust particles, which may cause respiratory irritation.

Handling the Chemical

- Weighing and Transfer: Use a spatula for transferring the solid. Avoid generating dust during transfer.
- Spill Prevention: Keep the container of **4-Benzoylphenylboronic acid** tightly closed when not in use.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Post-Handling

- Decontamination: Clean the work area and any equipment used with an appropriate solvent, followed by soap and water.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the designated hazardous waste stream.

Disposal Plan

Proper disposal of **4-Benzoylphenylboronic acid** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization

- **4-Benzoylphenylboronic acid** and any materials contaminated with it (e.g., gloves, weigh boats, paper towels) must be treated as hazardous chemical waste.[\[6\]](#)

Waste Segregation and Collection

- Solid Waste: Collect all solid waste, including excess reagent and contaminated disposables, in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: If the compound is used in a solution, collect the liquid waste in a separate, compatible, and clearly labeled hazardous waste container. Do not pour any waste down the drain.[\[6\]](#)
- Container Choice: Use high-density polyethylene (HDPE) or glass containers for waste collection.[\[6\]](#)

Storage and Disposal

- Storage: Store the sealed waste containers in a designated satellite accumulation area away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[6\]](#) All disposal activities must be in accordance with federal, state, and local regulations.[\[7\]](#)

Spill Response

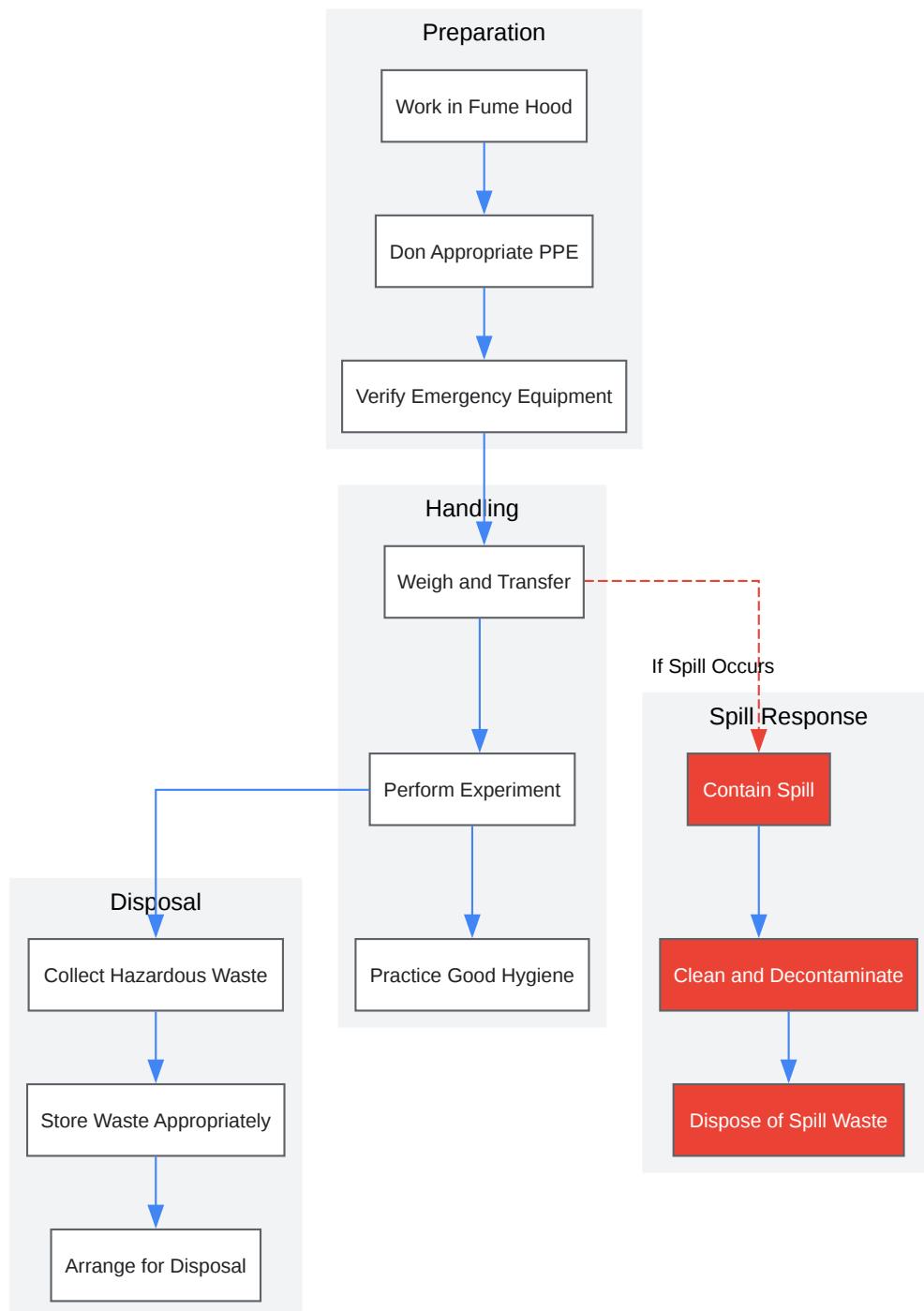
- Evacuate: In the event of a spill, evacuate all non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

- Contain: For small spills, use an inert absorbent material (e.g., sand or vermiculite) to contain the spill. Avoid raising dust.
- Collect: Carefully collect the absorbed material and place it into a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area thoroughly. All cleaning materials should also be disposed of as hazardous waste.[\[6\]](#)
- Report: Report the spill to your supervisor and the EHS department.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **4-Benzoylphenylboronic acid**, from preparation to disposal.

Safe Handling Workflow for 4-Benzoylphenylboronic Acid

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Caption: Workflow for the safe handling of **4-Benzoylphenylboronic acid**.

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